

Standard Operating Procedure for Handling and Disposal of Cobalt-57

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Compound of Interest

Compound Name: CYANOCOBALAMIN CO 57

CAS No.: 13115-03-2

Cat. No.: B576613

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Application Notes & Protocols for Researchers, Scientists, and Drug Development Professionals

This document provides a detailed standard operating procedure (SOP) for the safe handling and disposal of Cobalt-57 (^{57}Co), a radionuclide commonly used in research and drug development, particularly as a radiolabel for Vitamin B12 and in calibration sources. Adherence to these protocols is critical to ensure the safety of laboratory personnel and the environment, in alignment with the ALARA (As Low As Reasonably Achievable) principle for radiation exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Scope and Applicability

This SOP applies to all authorized personnel who handle, store, or dispose of Cobalt-57 in designated and controlled laboratory settings. All individuals must complete institutional radiation safety training before working with this radionuclide.[\[2\]](#)[\[4\]](#)

Responsibilities

- Principal Investigator (PI): Ensures that all personnel are trained on this SOP, that the laboratory has the necessary safety equipment, and that all procedures are followed.
- Radiation Safety Officer (RSO): Provides oversight, training, and support for the safe use of radioactive materials, and ensures compliance with all regulatory requirements.
- Authorized Users: Are responsible for following this SOP, wearing appropriate personal protective equipment (PPE), and reporting any spills or incidents to the PI and RSO immediately.

Quantitative Data for Cobalt-57

The following table summarizes the key radiological data for Cobalt-57.

Parameter	Value	Reference
Half-Life	270.9 days	[2]
Radiation Emissions	Gamma rays (primarily 122 keV and 136 keV), X-rays, and electrons	[2][4]
Primary Gamma Energies	122 keV (85.51% abundance), 136 keV (10.60% abundance)	[5]
Shielding Requirement	~1 mm of lead (Pb) for the Half Value Layer (HVL)	[2][6]
Annual Limit on Intake (ALI)	Ingestion: 8,000 μ Ci (296 MBq); Inhalation: 3,000 μ Ci (111 MBq)	[5]
Critical Organ	Lung (for inhalation)	[2][4]

Experimental Protocols

Receiving and Storing Cobalt-57

- Upon receipt, visually inspect the package for any signs of damage or leakage.[7]

- Perform a wipe test on the exterior of the package and the source container using a low-energy gamma detector or a gamma counter.[2][4]
- Log the receipt of the radioactive material in the laboratory's inventory control system.
- Store Cobalt-57 sources in a designated, secure, and clearly labeled area.[1][8]
- Ensure the storage location is shielded with lead of appropriate thickness to maintain dose rates below 2 mR/hr at the exterior surface.[2][3][4]
- The storage area must be locked and accessible only to authorized personnel.[1][9]

Handling Cobalt-57

- Personal Protective Equipment (PPE): At a minimum, wear a lab coat, safety glasses, and disposable gloves when handling Cobalt-57.[2][3][5] For higher activity work, consider using leaded eyewear and aprons.
- Designated Work Area: All work with unsealed Cobalt-57 must be conducted in a designated and labeled radioactive work area, such as a fume hood or a glove box, especially if there is a risk of generating airborne contamination.[2][9][10]
- Shielding: Use lead shielding (bricks, L-blocks) to minimize external radiation exposure.[3][5]
- Time and Distance: Minimize the time spent handling the source and maximize the distance from the source whenever possible.[1][7] Use remote handling tools like tongs or forceps.[2][3][5]
- Contamination Control: Cover work surfaces with absorbent, plastic-backed paper.[2][9][10] Use trays to contain potential spills.[2][5][11]
- Monitoring: Use a calibrated survey meter (e.g., a Geiger-Mueller counter or a low-energy gamma detector) to monitor the work area for contamination during and after the procedure.[2][3][4]
- Personal Monitoring: Wear whole-body and ring dosimeters as required by the institution's radiation safety program.[2][3][4]

Waste Disposal of Cobalt-57

- Segregation: Segregate radioactive waste from non-radioactive waste.[1] Cobalt-57 waste should be segregated based on its physical form (solid, liquid, sharps).
- Solid Waste: Place solid waste (e.g., contaminated gloves, paper towels, plasticware) in a designated, shielded, and clearly labeled radioactive waste container.[1][5]
- Liquid Waste: Store liquid waste in a properly labeled and sealed container within a secondary containment. Do not dispose of measurable quantities of radioactive liquid down the drain unless specifically authorized by the RSO.[2][4][10]
- Sharps Waste: Place all radioactive sharps in a designated, puncture-resistant sharps container.
- Labeling: All radioactive waste containers must be clearly labeled with the radiation symbol, the isotope (Cobalt-57), the activity level, and the date.[1][5]
- Disposal Request: When the waste container is full, submit a radioactive waste pickup request to the institution's Environmental Health and Safety (EHS) department.

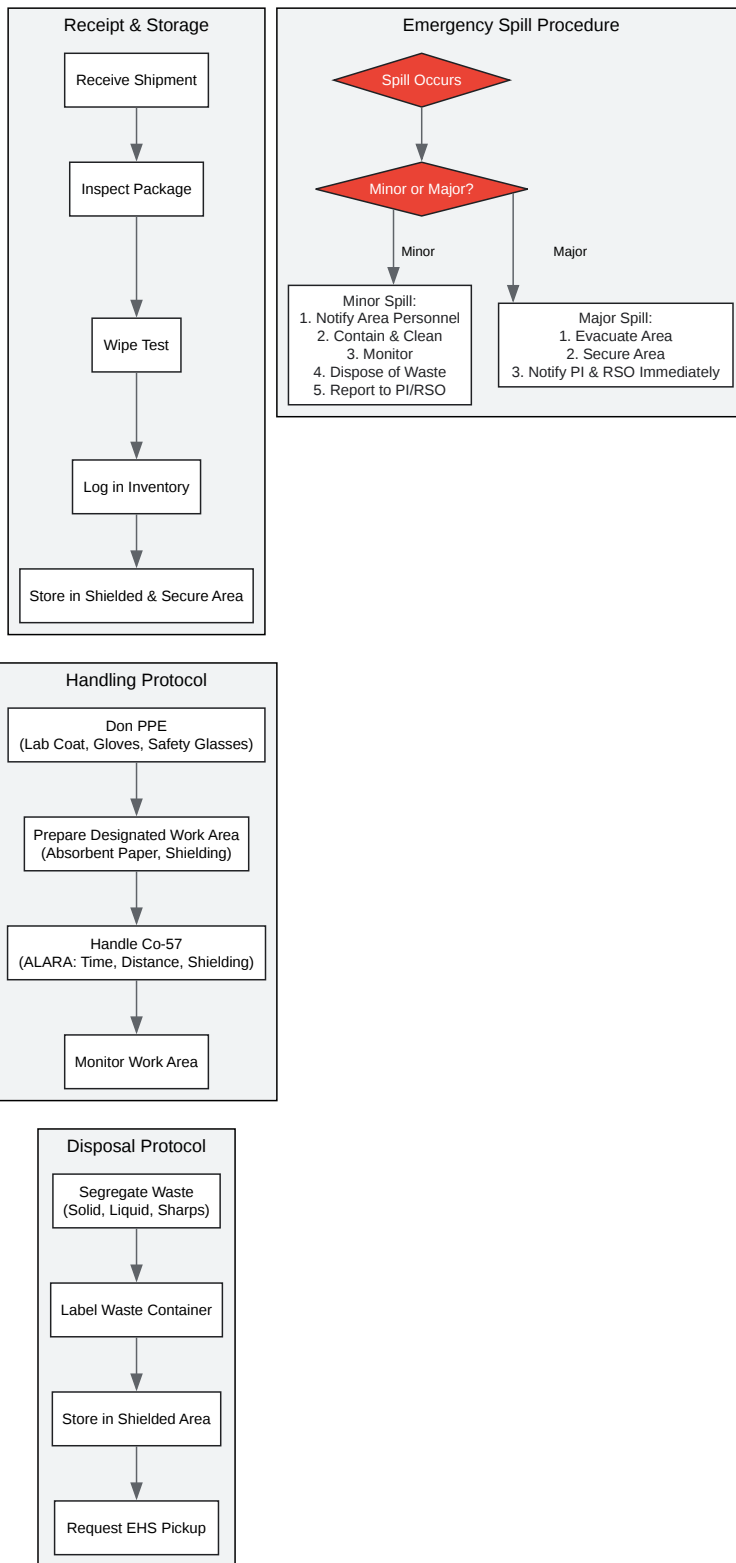
Emergency Procedures for Spills

- Minor Spills:
 - Notify all personnel in the immediate area.
 - Contain the spill using absorbent materials.
 - Wear appropriate PPE and clean the affected area from the outside in.
 - Use a survey meter to monitor for residual contamination.
 - Place all contaminated materials in a radioactive waste container.
 - Report the incident to the PI and RSO.
- Major Spills:

- Evacuate the immediate area.
- Prevent others from entering the contaminated area.
- Notify the PI and the RSO immediately.
- Follow the instructions of the RSO for decontamination procedures.

Visualizations

Cobalt-57 Handling and Disposal Workflow



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References

- [1. irwinsafety.com](http://irwinsafety.com) [irwinsafety.com]
- [2. hpschapters.org](http://hpschapters.org) [hpschapters.org]
- [3. case.edu](http://case.edu) [case.edu]
- [4. physik.uni-wuerzburg.de](http://physik.uni-wuerzburg.de) [physik.uni-wuerzburg.de]
- [5. lantheus.com](http://lantheus.com) [lantheus.com]
- [6. staff.uq.edu.au](http://staff.uq.edu.au) [staff.uq.edu.au]
- [7. phmsa.dot.gov](http://phmsa.dot.gov) [phmsa.dot.gov]
- [8. ehs.princeton.edu](http://ehs.princeton.edu) [ehs.princeton.edu]
- [9. 6. Procedures for Work with Radioactive Materials | Office of Environment, Health & Safety](#) [ehs.berkeley.edu]
- [10. hpschapters.org](http://hpschapters.org) [hpschapters.org]
- [11. Radioactive Material Safety Policies | Radiation Safety Office | Washington State University](#) [rso.wsu.edu]
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